

Technical Support Center: Safe Handling of Dimethyl Sulfide Borane Odor

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Compound of Interest

Compound Name: Dimethyl sulfide borane

Cat. No.: B079340

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This guide provides researchers, scientists, and drug development professionals with essential information for safely managing the pungent odor of **Dimethyl Sulfide Borane** (DMSB) during laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What is the source of the strong odor when using **Dimethyl Sulfide Borane** (DMSB)?

The potent, disagreeable cabbage-like odor associated with DMSB is primarily due to the presence of its complexing agent, dimethyl sulfide ($(\text{CH}_3)_2\text{S}$ or DMS).^{[1][2][3][4]} DMSB is a stable complex of borane (BH_3) and DMS.^{[3][5]} During reactions or upon exposure to certain conditions, free DMS can be released, leading to the characteristic smell.

Q2: How potent is the odor of dimethyl sulfide (DMS)?

DMS has a very low odor threshold, meaning it can be detected by the human nose at extremely low concentrations. Reported odor thresholds vary, with some studies indicating a range of 0.02 to 0.1 parts per million (ppm).^[6] This high sensitivity necessitates diligent odor control measures.

Q3: What are the primary safety concerns associated with DMSB and DMS?

Beyond the unpleasant smell, both DMSB and DMS present several safety hazards:

- Flammability: DMSB and DMS are highly flammable liquids.[1][5][6] DMSB reacts violently with water to release flammable hydrogen gas.[5][7][8]
- Health Hazards: Inhalation of DMS vapors can cause respiratory irritation, headaches, nausea, and vomiting.[9][10] Direct contact with DMSB can cause skin and severe eye irritation.[9][11]
- Reactivity: DMSB is incompatible with strong oxidizing agents, acids, and water.[5][7][11][12][13]

Q4: What immediate steps should I take if I smell a strong DMS odor?

- Ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Verify that your experiment is being conducted in a properly functioning chemical fume hood.[10]
- Check for any open containers or spills of DMSB.
- If the odor is strong and persistent, inform your lab supervisor and consider evacuating the immediate area until the source is identified and mitigated.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Strong DMS odor despite working in a fume hood.	- Inefficient fume hood sash height. - Cluttered fume hood disrupting airflow. - High concentration of DMS being released.	- Ensure the fume hood sash is at the lowest practical working height. - Remove any unnecessary equipment from the fume hood to improve airflow. - Implement an odor control system, such as a scrubber or an activated carbon trap, at the source of the DMS release.
Lingering DMS odor on glassware after the experiment.	- Residual DMSB or DMS adsorbed onto the glass surface.	- Rinse glassware with a suitable quenching agent like methanol under a fume hood. - Wash glassware with a dilute bleach (sodium hypochlorite) solution, followed by a thorough rinse with water and a final rinse with a suitable solvent like acetone. [10] [14]
DMS odor escaping from the reaction vessel.	- Inadequate sealing of the reaction setup. - High vapor pressure of DMS.	- Ensure all joints and connections in your apparatus are securely sealed. - Use a gas-tight setup with an inert gas blanket (e.g., nitrogen or argon) and vent the exhaust through a scrubbing system. [14]

Quantitative Data Summary

Table 1: Odor Threshold of Dimethyl Sulfide

Parameter	Value	Reference
Odor Threshold	0.02 - 0.1 ppm	[6]

Table 2: Physical Properties of **Dimethyl Sulfide Borane** and Dimethyl Sulfide

Property	Dimethyl Sulfide Borane (DMSB)	Dimethyl Sulfide (DMS)	Reference
Formula	$\text{BH}_3 \cdot \text{S}(\text{CH}_3)_2$	$(\text{CH}_3)_2\text{S}$	[3][5]
Molar Mass	75.97 g/mol	62.13 g/mol	[1]
Appearance	Colorless liquid	Colorless liquid	[1]
Boiling Point	Decomposes	37 °C (99 °F)	[6]
Density	0.801 g/mL	0.846 g/mL	[1]
Flash Point	-1 °C (30.2 °F)	-38 °C (-36 °F)	[6]

Table 3: Effectiveness of Dimethyl Sulfide (DMS) Removal Methods

Method	Reagent/Material	Removal Efficiency	Reference
Wet Scrubbing	Sodium Hypochlorite (NaOCl)	>99% for H_2S and CH_3SCH_3	[2]
Adsorption	Amine-modified Biochar	Up to 92.4% in aqueous solution	[15]
Adsorption	Sludge-based Activated Carbon (KOH activated)	53.45 mg/g for DMS	[11]

Experimental Protocols

Protocol 1: Quenching Excess Dimethyl Sulfide Borane

This protocol describes the safe quenching of residual DMSB in a reaction mixture to mitigate the release of DMS.

Materials:

- Reaction mixture containing DMSB
- Methanol
- Ice bath
- Stir plate and stir bar
- Appropriate glassware

Procedure:

- **Cool the Reaction:** Place the reaction flask in an ice bath and cool the mixture to 0°C.
- **Slow Addition of Methanol:** While stirring, slowly add methanol dropwise to the reaction mixture.^[12] The addition of a protic solvent will quench the reactive borane.
- **Observe Gas Evolution:** Hydrogen gas will evolve during the quenching process. Control the rate of methanol addition to maintain a manageable rate of gas evolution.
- **Complete the Quench:** Continue stirring the mixture at 0°C for 15-30 minutes after the gas evolution has ceased to ensure all the DMSB is quenched.
- **Proceed with Workup:** The quenched reaction mixture can now be worked up according to the specific experimental procedure.

Protocol 2: Laboratory-Scale Wet Scrubbing of Dimethyl Sulfide Vapors

This protocol outlines the setup and use of a wet scrubber to capture and neutralize DMS vapors from a reaction or vent line.

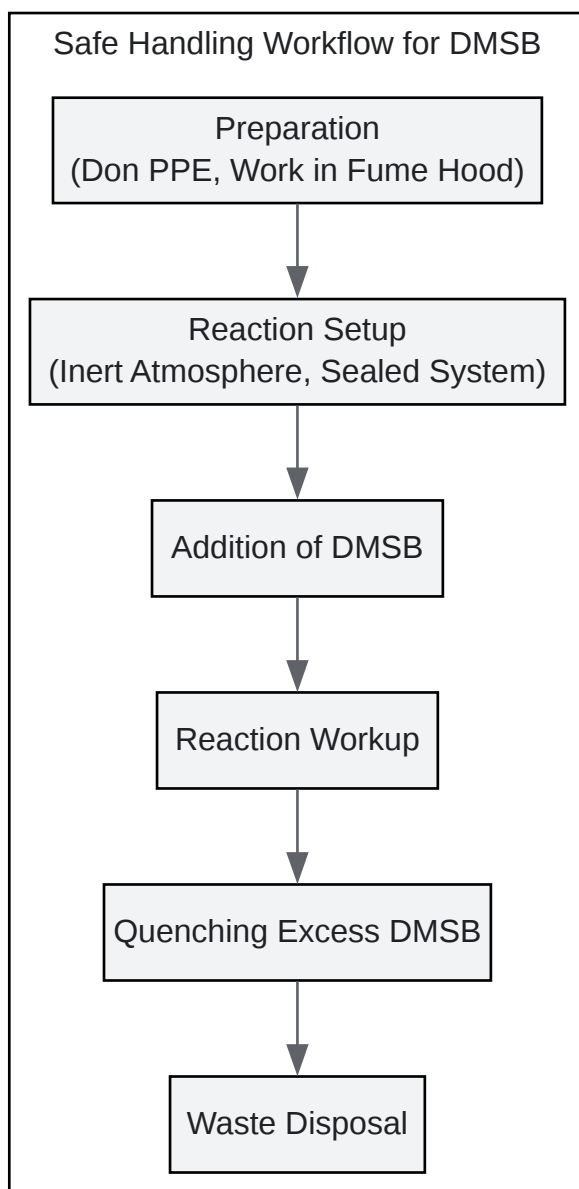
Materials:

- Gas washing bottle or bubbler
- Scrubbing solution (e.g., dilute sodium hypochlorite solution, ~5-10%)
- Tubing to connect to the reaction vessel's exhaust
- Fume hood

Procedure:

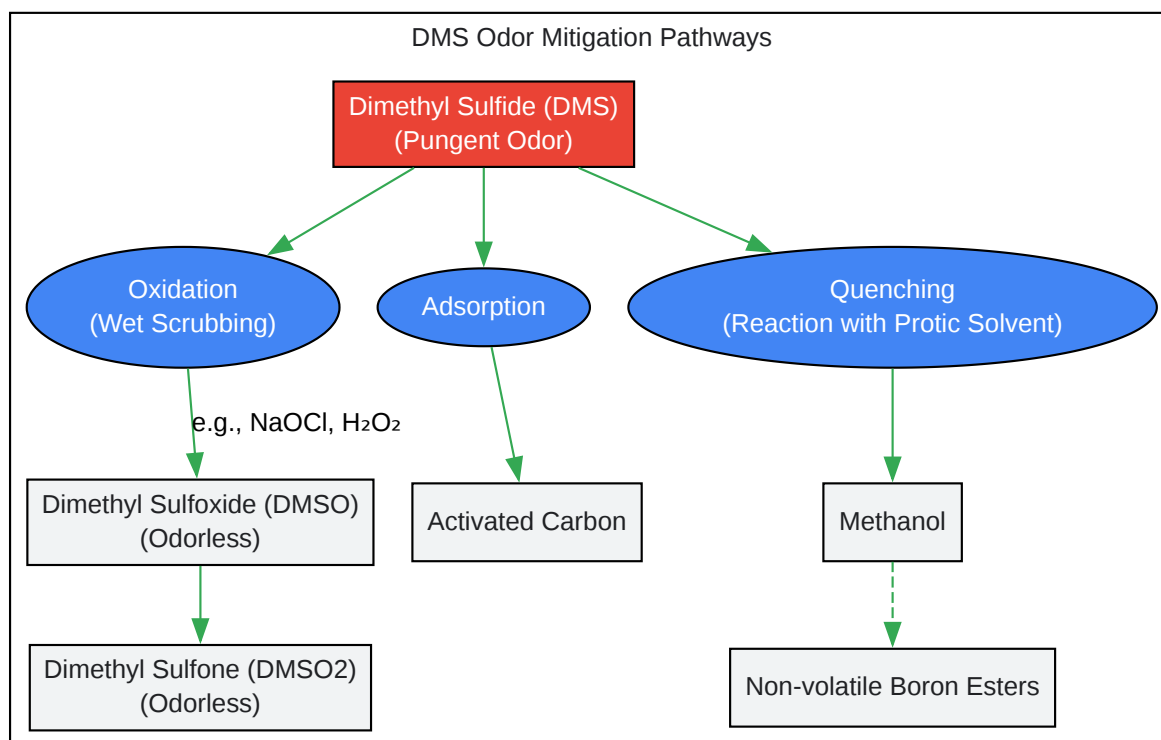
- **Prepare the Scrubbing Solution:** Fill a gas washing bottle or bubbler with a dilute solution of sodium hypochlorite (household bleach is a suitable source). The pH of the scrubbing solution can be adjusted depending on the specific compounds being scrubbed; for DMS, a neutral to slightly acidic pH (6.5-7.0) is effective.^[16]
- **Assemble the Scrubber:** Connect the outlet of your reaction apparatus (e.g., from a condenser or a nitrogen bubbler) to the inlet of the gas washing bottle using chemical-resistant tubing. Ensure the gas stream will bubble through the scrubbing solution.
- **Vent the Scrubber:** The outlet of the gas washing bottle should be vented into the back of the fume hood.
- **Perform the Reaction:** As your experiment proceeds, any DMS vapors carried in the exhaust gas will be bubbled through the hypochlorite solution. The DMS is oxidized to odorless dimethyl sulfoxide (DMSO) and further to dimethyl sulfone (DMSO₂).^[16]
- **Monitor the Scrubber:** Periodically check the scrubbing solution. If a large amount of DMS is being generated, the scrubbing solution may need to be replaced.
- **Disposal:** Dispose of the spent scrubbing solution according to your institution's hazardous waste disposal guidelines.

Visualizations



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Caption: Workflow for the safe handling of **Dimethyl Sulfide Borane**.



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